

Azido-PEG4-TFP ester solubility in DMSO and methanol

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Compound Focus: Azido-PEG4-TFP ester

CAS No.: 1807505-33-4

Cat. No.: S3398877

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Solubility and Physicochemical Properties

The table below summarizes the key data for **Azido-PEG4-TFP ester** from the search results.

Property	Details
CAS Number	1807505-33-4 [1] [2]
Molecular Formula	C ₁₇ H ₂₁ F ₄ N ₃ O ₆ [1] [2]
Molecular Weight	439.4 g/mol [1]
Appearance	Colorless to light yellow liquid or solid [1] [3] [2]
Solubility in DMSO	Soluble [4] [1]
Solubility in Methanol	Information not found in search results
Alternative Solvents	DMF, DCM [4]
Storage	-20°C, desiccated [1] [3] [2]

Experimental Protocols

Protocol 1: Conjugation to a Primary Amine (Lysine Residue on a Protein)

This protocol details the first step in a bioconjugation strategy: modifying a protein's primary amines with the **Azido-PEG4-TFP ester** to install azide groups for subsequent "click" reactions [1] [5].

- **Materials**

- **Reagent: Azido-PEG4-TFP ester** (store at -20°C until use)
- **Protein:** Target protein in a compatible buffer
- **Reaction Buffer:** 0.1 M Sodium Bicarbonate or 0.1 M Phosphate Buffer, pH 8.3-8.5 [6]. **Avoid amine-containing buffers** like Tris.
- **Solvent:** Anhydrous DMSO or DMF (ensure DMF is free of dimethylamine degradation products) [6].

- **Procedure**

- **Preparation of Protein Solution:** Dialyze or dilute the target protein into the reaction buffer. The optimal final protein concentration for labeling is typically 1-10 mg/mL [6].
- **Preparation of Reagent Stock:** Immediately before use, prepare a fresh stock solution of **Azido-PEG4-TFP ester** in anhydrous DMSO. A concentration of 10-50 mM is often suitable.
- **Conjugation Reaction:** Add the reagent stock solution to the protein solution with gentle mixing. A typical molar excess of reagent to protein is 8:1, but this should be optimized based on the specific protein and desired degree of labeling [6].
- **Incubation:** Allow the reaction to proceed for 1-4 hours at room temperature or overnight on ice [6].
- **Purification:** Purify the azide-modified protein from unreacted reagents by gel filtration (size exclusion chromatography) or dialysis using a compatible buffer [6].

Protocol 2: Formulating for In Vivo Studies

For animal studies, **Azido-PEG4-TFP ester** or its conjugates may require specific formulations to ensure solubility and bioavailability [4]. Below are two injection formulations adapted from general solubility guidelines for similar compounds.

Injection Formulation 1 [4]

Component	Volume Ratio
DMSO	10%
Tween 80	5%
Saline (0.9% NaCl)	85%

Procedure: First, dissolve the compound in DMSO. Then, add Tween 80 and mix thoroughly. Finally, slowly add the saline solution while vortexing to obtain a clear solution.

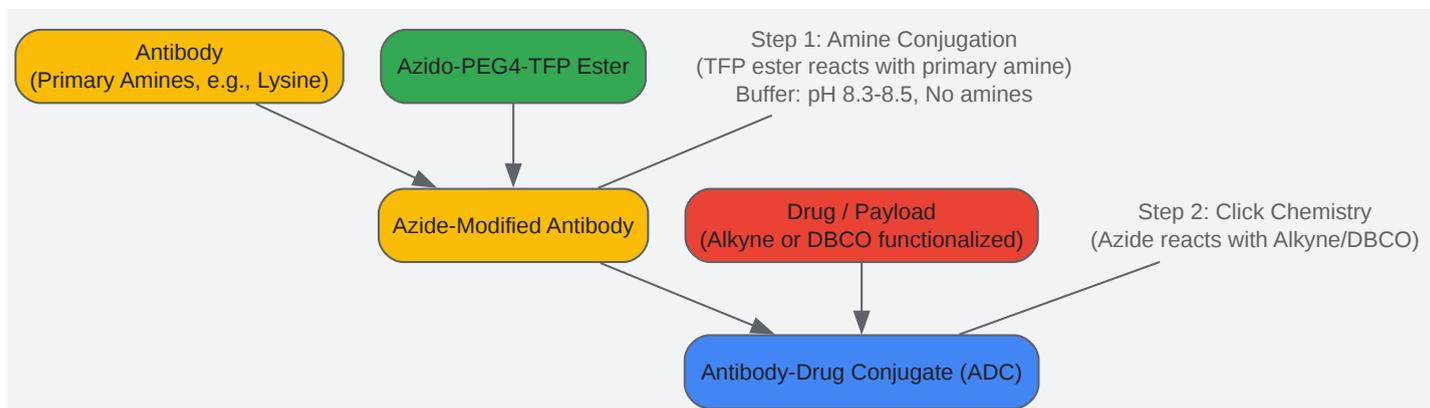
Injection Formulation 2 [4]

Component	Volume Ratio
DMSO	10%
PEG300	40%
Tween 80	5%
Saline (0.9% NaCl)	45%

Procedure: Dissolve the compound in DMSO. Sequentially add PEG300 and Tween 80, mixing well after each addition. Dilute the mixture with saline to the final volume.

Application Workflow in Bioconjugation

Azido-PEG4-TFP ester is a heterobifunctional linker that enables the stepwise conjugation of two different molecules. The following diagram illustrates a typical workflow for creating an Antibody-Drug Conjugate (ADC), where an antibody is linked to a cytotoxic drug.



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Critical Experimental Parameters

- **pH is Crucial:** The reaction of the TFP ester with primary amines is highly dependent on pH. The optimal range is **pH 7.5-8.5** [1] [6]. At lower pH, the amine group is protonated and non-nucleophilic. At higher pH, the hydrolysis of the ester competes with the reaction, reducing yield [6].
- **Competing Hydrolysis:** The TFP ester is susceptible to hydrolysis in aqueous solutions. Its half-life at pH 7.4 is approximately 6.1 hours [1]. Therefore, reactions should be set up quickly with pre-dried components, and the reagent stock in DMSO should be used immediately after preparation.
- **Orthogonality of Reactions:** A key advantage of this linker is the orthogonality of its functional groups. The TFP ester can first be conjugated to an amine under basic conditions, and then the azide can participate in a Click reaction (CuAAC or strain-promoted) under different, typically neutral, conditions without affecting the newly formed amide bond [1].

Stability and Handling Notes

- **Storage:** The compound should be stored at **-20°C** in a desiccator to minimize hydrolysis [1] [3]. For long-term storage in solution, anhydrous DMSO is preferred, and aliquots should be kept at **-80°C** [1].
- **Stability Advantage:** TFP esters offer superior hydrolytic stability compared to more common NHS esters, with a longer half-life in aqueous buffers at physiological pH, allowing for more flexible reaction setups [1].

Information Gaps and Future Research

- The solubility of **Azido-PEG4-TFP ester** in **methanol** is **not explicitly provided** in the current search results. Experimental verification is recommended.
- While the provided formulations are standard for in vivo studies [4], the optimal formulation may need to be empirically determined for specific conjugates to ensure stability and activity.

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To cite this document: Smolecule. [Azido-PEG4-TFP ester solubility in DMSO and methanol].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3398877#azido-peg4-ftp-ester-solubility-in-dms0-and-methanol>]

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